

# Cesium-135: A Comprehensive Technical Guide on its Discovery, History, and Analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium-135

Cat. No.: B1237729

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This technical guide provides an in-depth overview of the **Cesium-135** ( $^{135}\text{Cs}$ ) isotope, tailored for researchers, scientists, and professionals in related fields. It covers the discovery, history, nuclear properties, and analytical methodologies pertinent to this long-lived fission product.

## Introduction

**Cesium-135** is a radioactive isotope of cesium with a half-life of approximately 2.3 million years. It is a significant fission product, meaning it is produced in large quantities within nuclear reactors. Due to its long half-life and mobility in the environment,  $^{135}\text{Cs}$  is a critical component in the long-term safety assessment of geological repositories for nuclear waste. Unlike the more commonly discussed  $^{137}\text{Cs}$ , which has a much shorter half-life of about 30 years and a strong gamma emission,  $^{135}\text{Cs}$  is a low-energy beta emitter, making its detection and quantification challenging.

## Discovery and History

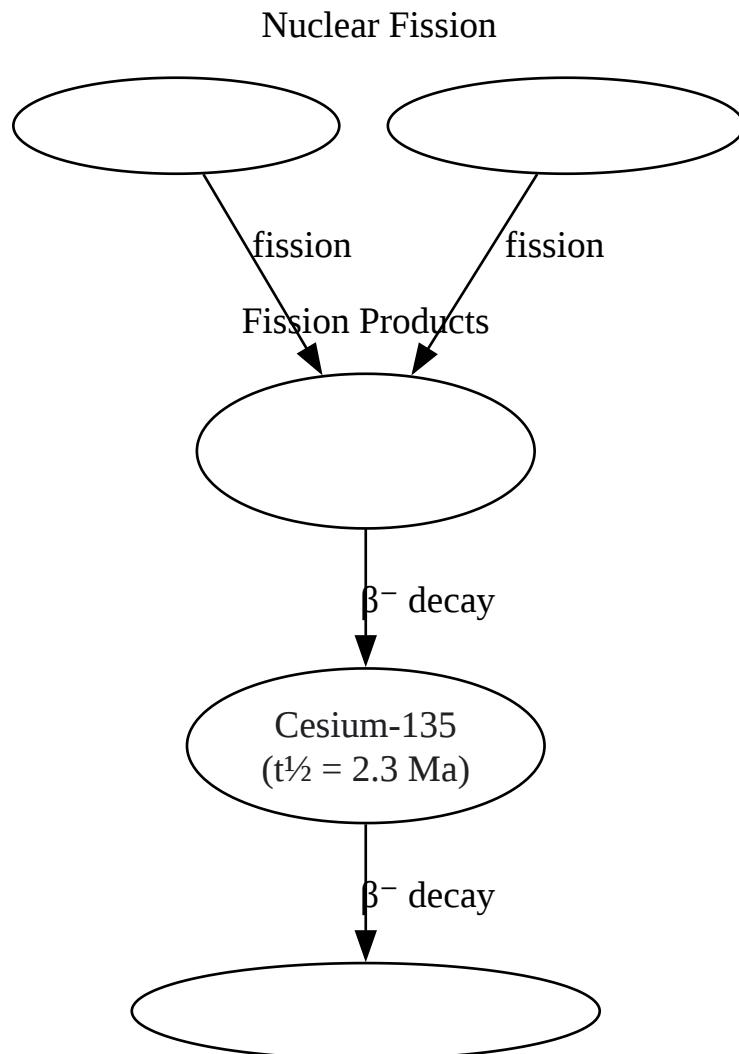
The understanding of **Cesium-135** is intrinsically linked to the study of nuclear fission. Following the discovery of nuclear fission in the late 1930s, extensive research was undertaken to identify and characterize the multitude of fission products. **Cesium-135** was identified as one of the many isotopes produced from the fission of uranium and plutonium. Its long half-life was determined through various experimental measurements over the years, solidifying its importance in the context of long-term nuclear waste management.

# Nuclear Properties and Production

**Cesium-135** is primarily produced in nuclear reactors through the beta decay of Xenon-135 ( $^{135}\text{Xe}$ ).  $^{135}\text{Xe}$  is a fission product with an extremely high neutron capture cross-section, which also makes it a significant neutron poison in operating reactors. The production and decay pathway is a key aspect of its presence in spent nuclear fuel.

Below is a summary of the key nuclear properties of **Cesium-135**.

Property	Value
Half-life	$2.3 \times 10^6$ years
Decay Mode	Pure $\beta^-$ decay
Maximum Beta Energy	269 keV
Fission Yield (from $^{235}\text{U}$ )	~6.5%
Fission Yield (from $^{239}\text{Pu}$ )	~7.8%
Neutron Capture Cross-section	$8.3 \pm 0.3$ barns



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## Experimental Protocols and Analysis

The analysis of  $^{135}\text{Cs}$  is complicated by the presence of the highly radioactive  $^{137}\text{Cs}$  and the stable  $^{133}\text{Cs}$  in spent nuclear fuel. Furthermore, its low-energy beta decay makes radiometric detection difficult. Therefore, mass spectrometry techniques are generally preferred for its quantification.

## Sample Preparation and Chemical Separation

A robust chemical separation is crucial to isolate cesium from the complex matrix of spent nuclear fuel and from other elements that could cause isobaric interferences (e.g.,  $^{135}\text{Ba}$ ).

A generic protocol involves:

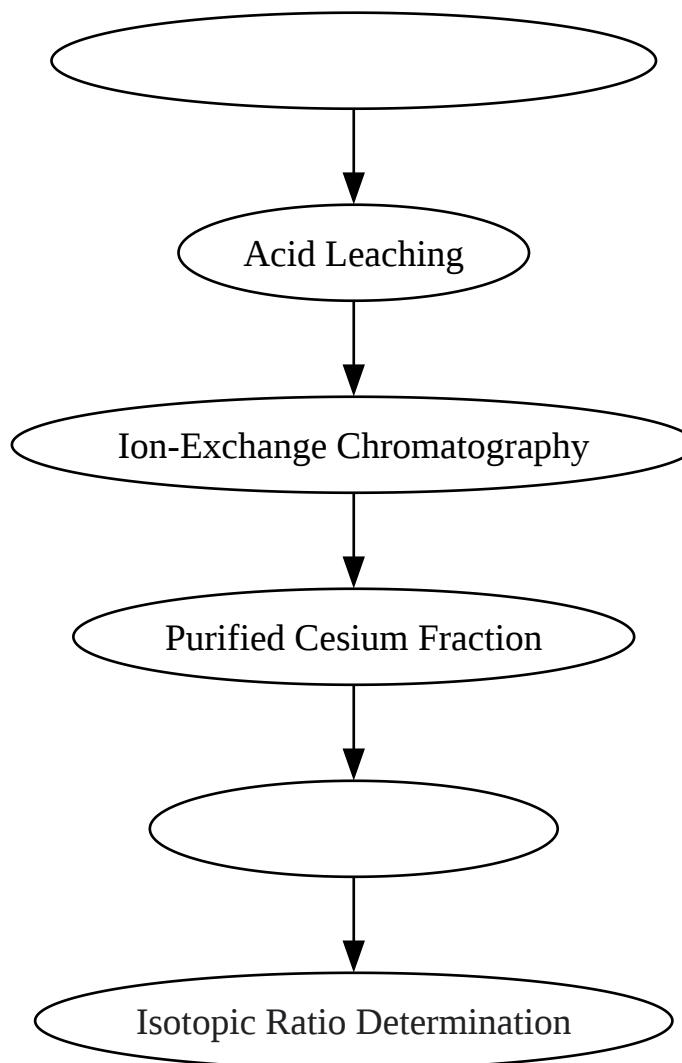
- Leaching: The spent nuclear fuel sample is leached with a strong acid, such as nitric acid, to bring the radionuclides into solution.
- Cesium Separation: Cesium is selectively separated from the solution using methods like ion-exchange chromatography or solvent extraction with crown ethers. This step is critical to remove the bulk of the matrix and interfering radionuclides.
- Purification: The separated cesium fraction is further purified to ensure it is free from any contaminants that could affect the mass spectrometric measurement.

## Mass Spectrometric Analysis

Inductively Coupled Plasma Mass Spectrometry (ICP-MS) is a common technique for the determination of  $^{135}\text{Cs}$ .

Experimental Workflow:

- Instrument Calibration: The ICP-MS is calibrated using standard solutions of known isotopic composition.
- Sample Introduction: The purified cesium sample is introduced into the plasma, where it is ionized.
- Mass Analysis: The ions are guided into the mass spectrometer, where they are separated based on their mass-to-charge ratio.
- Detection: The ion detector measures the intensity of the ion beams corresponding to  $^{133}\text{Cs}$ ,  $^{135}\text{Cs}$ , and  $^{137}\text{Cs}$ .
- Data Analysis: The isotopic ratios (e.g.,  $^{135}\text{Cs}/^{137}\text{Cs}$ ) are calculated from the measured intensities. The concentration of  $^{135}\text{Cs}$  can then be determined if the concentration of another cesium isotope is known or by using an isotopic tracer.

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## Challenges and Future Directions

The primary challenge in the study of  $^{135}\text{Cs}$  remains its accurate quantification in nuclear waste due to its long half-life and low-energy radiation. Future research will likely focus on developing more sensitive and efficient separation and detection methods. Additionally, understanding the long-term environmental behavior of  $^{135}\text{Cs}$  is crucial for the safety assessment of geological repositories.

## Relevance to Drug Development Professionals

While **Cesium-135** does not have a direct application in drug development, understanding the analytical techniques for detecting and quantifying trace-level isotopes is relevant. The

methodologies used for <sup>135</sup>Cs, such as ICP-MS, are also employed in pharmaceutical analysis for elemental impurity testing and in pharmacokinetic studies using stable isotopes. The rigorous separation and purification protocols are analogous to those required in the manufacturing of radiopharmaceuticals, where high purity is essential.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)